

2-Propylphenol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Propylphenol

Cat. No.: B147445

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An In-depth Technical Guide to **2-Propylphenol**: Safety Data and Handling Precautions

This guide provides comprehensive safety information and handling protocols for **2-Propylphenol** (CAS No. 644-35-9), intended for researchers, scientists, and professionals in drug development. It covers physical and chemical properties, hazard classifications, personal protective equipment, and emergency procedures.

Quantitative Data Summary

The following tables summarize the key quantitative data for **2-Propylphenol**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties of **2-Propylphenol**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	
Appearance	Colorless to light yellow or light purple clear liquid	[2]
Odor	Phenolic	[3]
Boiling Point	224-226 °C	[3]
Density	0.989 g/mL at 25 °C	[3]
Flash Point	93 °C (199.4 °F) - closed cup	[2]
Refractive Index	n ₂₀ /D 1.527	[3]
Specific Gravity	0.99400 to 0.99700 @ 20.00 °C	[4][5]

Table 2: Safety and Hazard Information for **2-Propylphenol**

Hazard Classification	Code	Description	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)		
GHS Signal Word	Warning	[1][6]	
Acute Toxicity, Oral	H302	Harmful if swallowed.	[1][6]
Acute Toxicity, Dermal	H312	Harmful in contact with skin.	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[1]
Eye Damage/Irritation	H319	Causes serious eye irritation.	[1]
Acute Toxicity, Inhalation	H332	Harmful if inhaled.	[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	
Combustible Liquid	H227	Combustible liquid.	
EU Risk Phrases	R20/21/22	Harmful by inhalation, in contact with skin and if swallowed.	[4][5][6]
R36/37/38	Irritating to eyes, respiratory system, and skin.	[4][5][6]	
WGK (Water Hazard Class)	WGK 3		

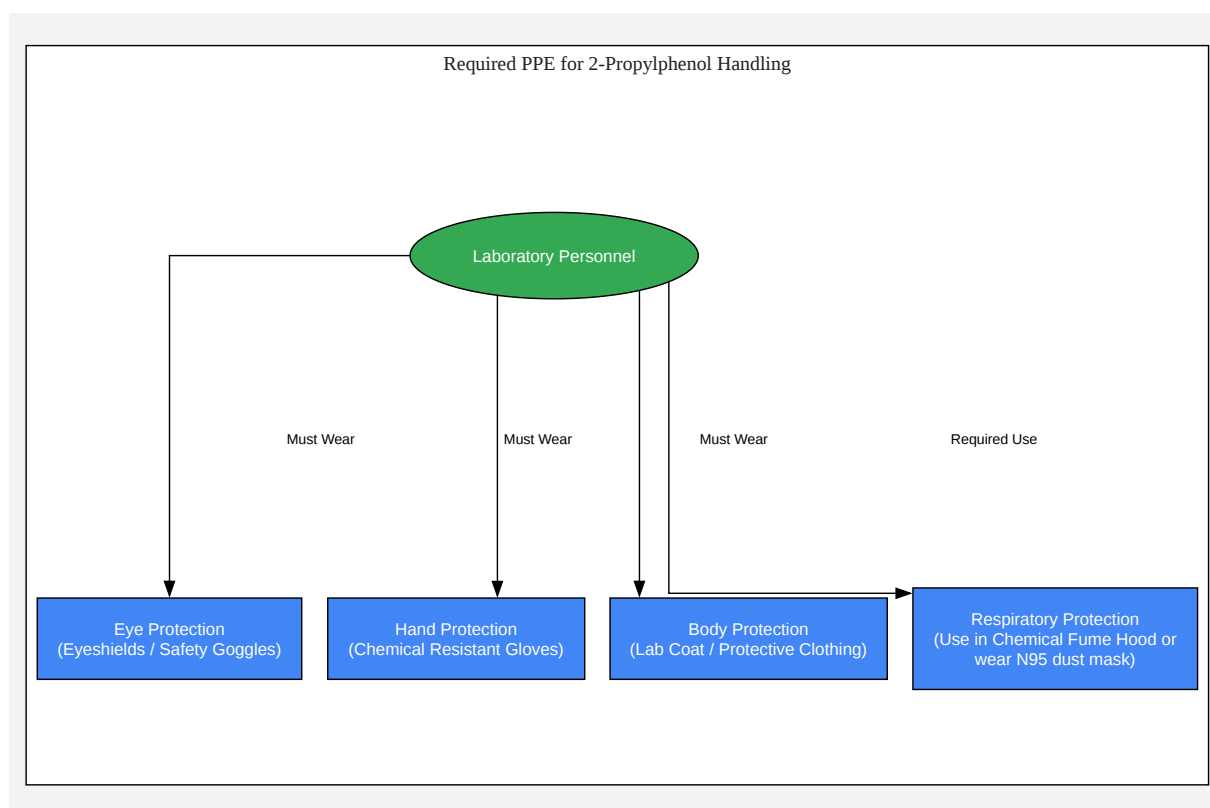
Experimental Protocols

Detailed experimental protocols for the toxicological data cited in safety data sheets are often not publicly available. The toxicity information is typically derived from studies submitted to regulatory bodies. For instance, toxicity data for **2-Propylphenol** is referenced in publications such as "Gigiena i Sanitariya" and "Eesti NSV Teaduste Akadeemia Toimetised, Biologia".^{[4][5]}^[6] These studies would have followed standardized methodologies, such as OECD Guidelines for the Testing of Chemicals, to determine endpoints like acute toxicity (oral, dermal, inhalation), skin and eye irritation, and genotoxicity. Without access to the primary literature, the specific details of the study designs, animal models used, and dosage levels are not available.

Visualized Protocols and Relationships

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the mandatory personal protective equipment required for the safe handling of **2-Propylphenol**.

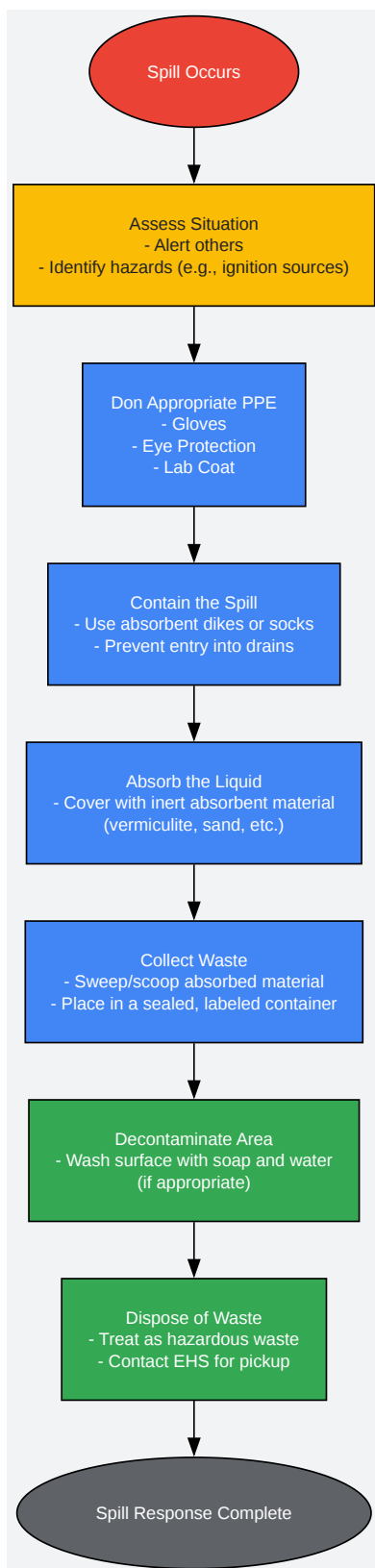


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Caption: Required Personal Protective Equipment for handling **2-Propylphenol**.

Chemical Spill Response Workflow

This diagram illustrates a logical workflow for responding to a minor indoor spill of **2-Propylphenol**, based on established safety protocols.^{[7][8][9]}



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